

Application Notes and Protocols for the Purification of 1-Nitropropan-2-ol

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-nitropropan-2-ol

Cat. No.: B1295101

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the purification of **1-nitropropan-2-ol**, a key intermediate in various synthetic applications. The following protocols are designed to guide researchers in obtaining high-purity **1-nitropropan-2-ol**, suitable for downstream applications in drug development and fine chemical synthesis.

Introduction

1-Nitropropan-2-ol (CAS No: 3156-73-8) is a nitro alcohol of significant interest in organic synthesis.^[1] It serves as a versatile building block for the introduction of nitro and hydroxyl functionalities into molecules. The purity of **1-nitropropan-2-ol** is critical for the success of subsequent reactions, making efficient purification a crucial step in its preparation. Common synthetic routes, such as the Henry reaction between nitromethane and acetaldehyde, often yield crude product mixtures containing unreacted starting materials, byproducts, and residual catalysts.^[2] This document outlines three common purification techniques: fractional distillation, column chromatography, and recrystallization.

Physicochemical Properties of 1-Nitropropan-2-ol

A thorough understanding of the physical and chemical properties of **1-nitropropan-2-ol** is essential for selecting and optimizing a purification strategy.

Property	Value	Reference
Molecular Formula	C ₃ H ₇ NO ₃	[1][3]
Molecular Weight	105.09 g/mol	[3]
Appearance	Colorless to yellowish liquid	[4]
Boiling Point	72-74 °C at 1 mmHg	[5]
Density	1.185 g/mL at 25 °C	[5]
Solubility	Slightly soluble in water. Soluble in polar organic solvents like ethanol and methanol.	[5][6]

Purification Methodologies

The choice of purification method depends on the nature of the impurities, the desired final purity, and the scale of the operation.

Fractional Distillation under Reduced Pressure

Fractional distillation is the most common and efficient method for purifying **1-nitropropan-2-ol** on a larger scale, especially for removing volatile impurities and non-volatile residues. Due to its relatively high boiling point at atmospheric pressure, distillation is performed under reduced pressure (vacuum) to prevent decomposition.

Experimental Protocol:

- **Apparatus Setup:** Assemble a fractional distillation apparatus equipped with a vacuum pump, a manometer, a cold trap, and a fractionating column (e.g., Vigreux or packed column). Ensure all glass joints are properly sealed with vacuum grease.
- **Charging the Flask:** Charge the crude **1-nitropropan-2-ol** into a round-bottom flask. Add a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Initiating Vacuum:** Gradually reduce the pressure in the system to the desired level (e.g., 1-10 mmHg).

- Heating: Begin heating the distillation flask using a heating mantle.
- Fraction Collection:
 - Collect the initial fraction, which may contain lower-boiling impurities.
 - Monitor the temperature at the head of the fractionating column. Collect the main fraction of **1-nitropropan-2-ol** at a constant temperature (e.g., 72-74 °C at 1 mmHg).
 - Stop the distillation before the flask runs dry to avoid the concentration of potentially unstable residues.
- Characterization: Analyze the purity of the collected fractions using techniques such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.

Expected Outcome:

Parameter	Before Purification	After Fractional Distillation
Purity (GC-FID)	~85%	>98%
Yield	-	~70-85%
Appearance	Yellowish, slightly viscous liquid	Colorless liquid

Workflow Diagram:

Fractional Distillation Workflow for **1-Nitropropan-2-ol**

Column Chromatography

Column chromatography is a highly effective method for purifying small to medium quantities of **1-nitropropan-2-ol**, particularly for removing impurities with similar boiling points.

Experimental Protocol:

- Stationary Phase Preparation: Pack a glass column with silica gel (e.g., 230-400 mesh) using a slurry packing method with a non-polar solvent (e.g., hexane).

- **Sample Loading:** Dissolve the crude **1-nitropropan-2-ol** in a minimal amount of the mobile phase and load it onto the top of the silica gel bed.
- **Elution:**
 - Begin elution with a non-polar solvent (e.g., hexane) and gradually increase the polarity by adding a more polar solvent (e.g., ethyl acetate). A typical gradient could be from 100% hexane to a 50:50 mixture of hexane and ethyl acetate.
 - The optimal solvent system should be determined beforehand using Thin Layer Chromatography (TLC).
- **Fraction Collection:** Collect fractions in test tubes and monitor the elution of the product using TLC.
- **Solvent Removal:** Combine the pure fractions and remove the solvent under reduced pressure using a rotary evaporator.
- **Characterization:** Confirm the purity of the isolated product by GC or NMR.

Expected Outcome:

Parameter	Before Purification	After Column Chromatography
Purity (TLC/GC)	~85%	>99%
Yield	-	~60-80%
Appearance	Yellowish, slightly viscous liquid	Colorless oil

Workflow Diagram:

Column Chromatography Workflow for **1-Nitropropan-2-ol**

Recrystallization

While **1-nitropropan-2-ol** is a liquid at room temperature, recrystallization can be employed if it is converted to a solid derivative or if it solidifies at low temperatures. This method is highly effective for removing small amounts of impurities.

Experimental Protocol:

- **Solvent Selection:** Choose a suitable solvent or solvent mixture in which **1-nitropropan-2-ol** is sparingly soluble at low temperatures and highly soluble at higher temperatures. A mixture of a polar solvent (e.g., ethanol) and a non-polar solvent (e.g., hexane) can be effective.
- **Dissolution:** Dissolve the crude **1-nitropropan-2-ol** in a minimum amount of the hot solvent.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot filtration to remove them.
- **Crystallization:** Allow the solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- **Isolation of Crystals:** Collect the crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of the cold recrystallization solvent to remove any adhering impurities.
- **Drying:** Dry the purified crystals under vacuum.
- **Characterization:** Determine the melting point and purity (e.g., by NMR) of the recrystallized product.

Expected Outcome:

Parameter	Before Purification	After Recrystallization
Purity (Melting Point/NMR)	~85%	>99.5%
Yield	-	~50-70%
Appearance	Yellowish, slightly viscous liquid	Crystalline solid (if applicable)

Logical Relationship Diagram:

Logical Flow of the Recrystallization Process

Safety Precautions

- **1-Nitropropan-2-ol** is harmful if swallowed, in contact with skin, or if inhaled. It also causes skin and serious eye irritation.[3]
- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Nitro compounds can be unstable, especially at elevated temperatures. Avoid excessive heating during distillation.

By following these detailed protocols, researchers can effectively purify **1-nitropropan-2-ol** to the high degree of purity required for demanding applications in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 1-Nitro-2-propanol (EVT-1613866) | 3156-73-8 [evitachem.com]
- 2. Sciencemadness Discussion Board - Synthesis of 2-Nitropropane-1-ol - Powered by XMB 1.9.11 [sciencemadness.org]
- 3. 1-Nitropropan-2-ol | C₃H₇NO₃ | CID 95537 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chem-tools.com [chem-tools.com]
- 5. 2-NITRO-1-PROPANOL | 2902-96-7 [chemicalbook.com]
- 6. solubilityofthings.com [solubilityofthings.com]

- To cite this document: BenchChem. [Application Notes and Protocols for the Purification of 1-Nitropropan-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295101#methods-for-the-purification-of-1-nitropropan-2-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com